

computational vs. experimental data for 2,3-Dimethoxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Dimethoxybenzonitrile

CAS No.: 5653-62-3

Cat. No.: B1346029

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Foundational Physicochemical Properties: The Empirical Baseline

The initial characterization of any compound begins with its fundamental physical properties. These values, determined experimentally, serve as the primary identifiers and indicators of purity. For **2,3-Dimethoxybenzonitrile**, these properties are well-documented and provide a crucial benchmark for comparison with theoretical predictions.

Table 1: Experimental Physicochemical Properties of **2,3-Dimethoxybenzonitrile**

Property	Experimental Value	Source(s)
CAS Number	5653-62-3	[1][2][3]
Molecular Formula	C ₉ H ₉ NO ₂	[1][2]
Molecular Weight	163.17 g/mol	[3]
Appearance	White to light yellow crystal powder/solid	[3][4]
Melting Point	43-46 °C or 68-70 °C	[3]
Boiling Point	290.25 °C (rough estimate)	
Solubility	Soluble in methanol	[5]

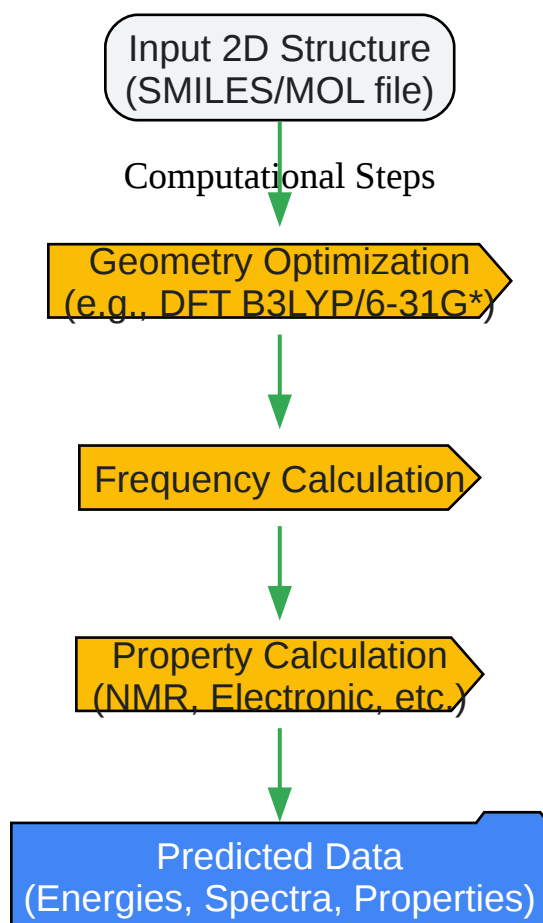
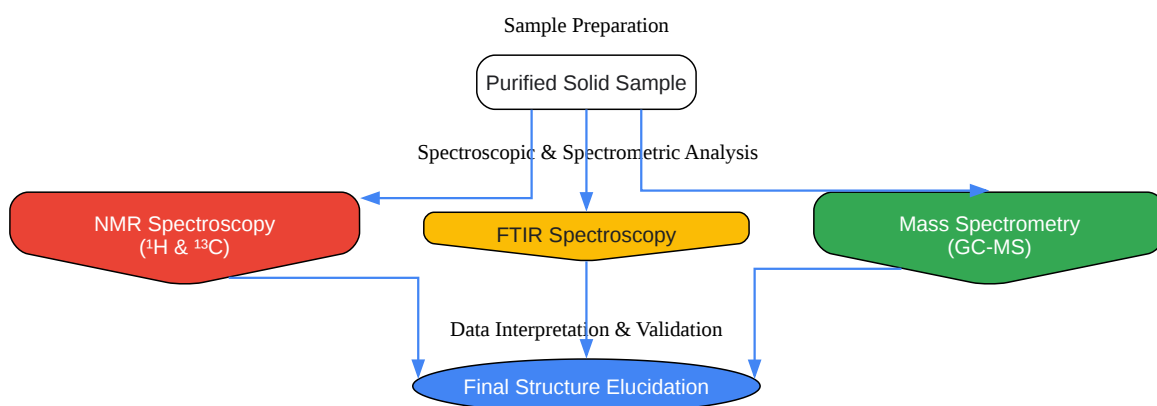
Note on Melting Point: Discrepancies in reported melting points (e.g., 43-46°C vs. 68-70°C) are common in chemical literature and can arise from differences in sample purity, crystalline form (polymorphism), or measurement technique.[3][6] This highlights the importance of using highly purified samples for characterization.

Experimental Deep Dive: Spectroscopic & Chromatographic Analysis

Spectroscopic techniques provide unambiguous structural confirmation by probing the interaction of the molecule with electromagnetic radiation. Each method offers a unique piece of the structural puzzle.

Experimental Workflow

The following workflow represents a standard, self-validating system for the comprehensive characterization of a small organic molecule like **2,3-Dimethoxybenzonitrile**. The integration of multiple, orthogonal techniques ensures a high degree of confidence in the final structural assignment.



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Sources

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